

An In-depth Technical Guide to 1-(Hydroxymethyl)cyclohexanol: Chemical Structure and Isomers

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Compound of Interest

Compound Name: 1-(Hydroxymethyl)cyclohexanol

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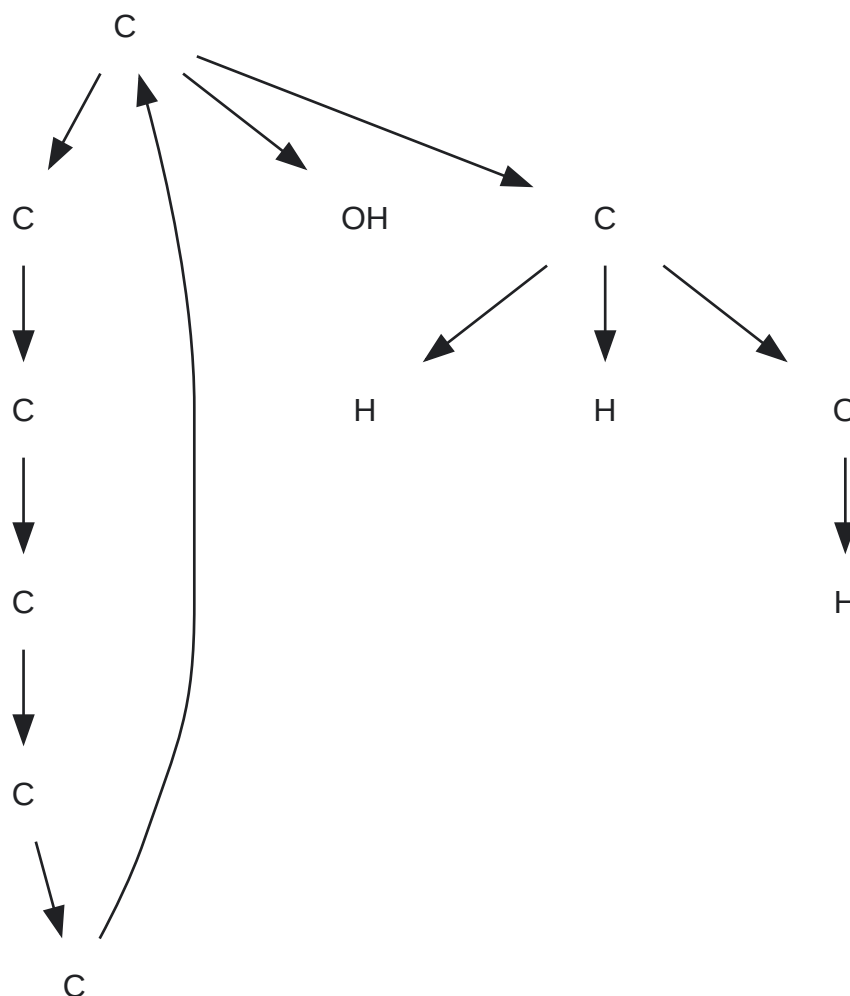
This technical guide provides a comprehensive overview of **1-(hydroxymethyl)cyclohexanol**, a versatile bifunctional organic compound. The document details its chemical structure, explores its various isomers, presents key physicochemical data in a structured format, and outlines relevant experimental protocols. Visual diagrams generated using Graphviz are included to illustrate molecular structures and experimental workflows, aiding in the conceptual understanding of the discussed topics.

Chemical Structure of 1-(Hydroxymethyl)cyclohexanol

1-(Hydroxymethyl)cyclohexanol is a cycloalkane derivative featuring both a primary and a tertiary alcohol functional group. The core structure consists of a cyclohexane ring substituted at the C1 position with both a hydroxyl (-OH) group and a hydroxymethyl (-CH₂OH) group.^[1] Its molecular formula is C₇H₁₄O₂, and it has a molecular weight of approximately 130.18 g/mol.^[2] This unique arrangement of functional groups makes it a valuable intermediate in various organic syntheses.^{[1][3]}

The presence of two hydroxyl groups allows for a range of chemical transformations, including oxidation, esterification, and etherification. Its solubility in water is facilitated by the hydrogen bonding capacity of the hydroxymethyl group.^[1]

Chemical Structure of 1-(Hydroxymethyl)cyclohexanol



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Figure 1: 2D Structure of 1-(Hydroxymethyl)cyclohexanol

Isomers of 1-(Hydroxymethyl)cyclohexanol

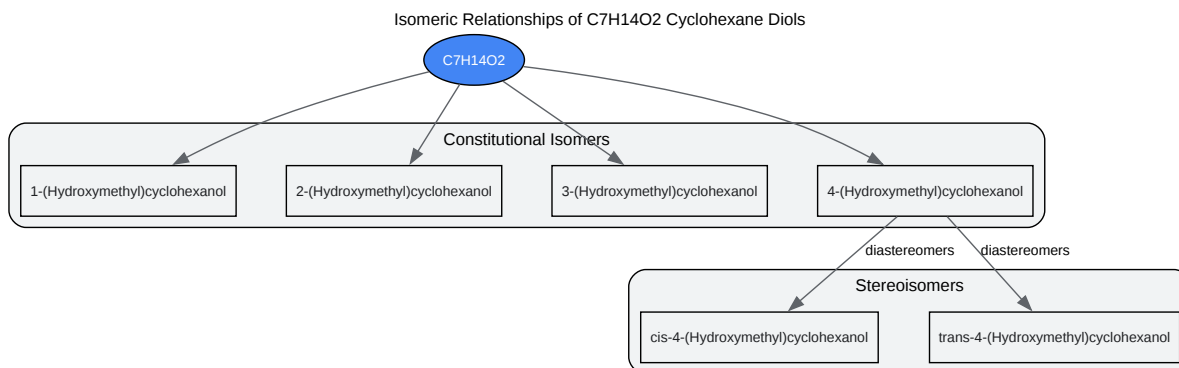
Isomers are molecules that share the same molecular formula but have different arrangements of atoms. For C₇H₁₄O₂, a variety of constitutional and stereoisomers exist.

Constitutional Isomers

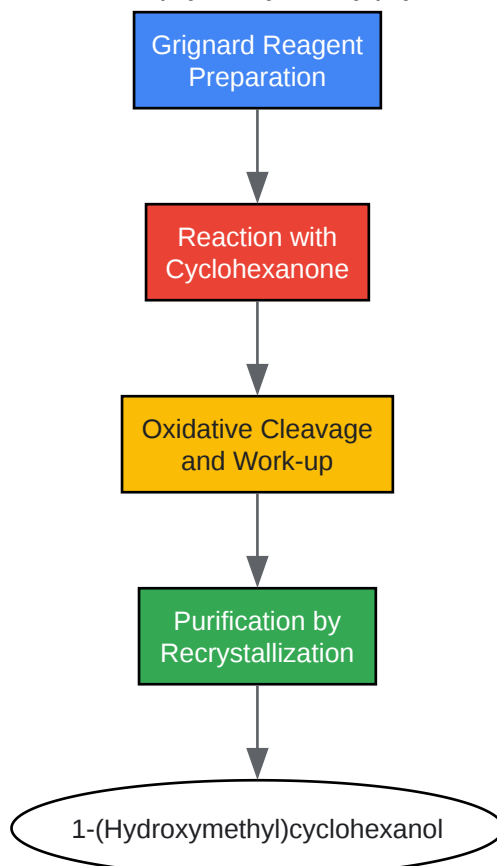
Constitutional isomers have different connectivity of atoms. Several constitutional isomers of **1-(hydroxymethyl)cyclohexanol** exist that retain a cyclic diol structure. These primarily involve variations in the positions of the hydroxyl and hydroxymethyl groups on the cyclohexane ring, or alterations to the substituents themselves.

Key constitutional isomers include:

- 2-(Hydroxymethyl)cyclohexanol, 3-(Hydroxymethyl)cyclohexanol, and 4-(Hydroxymethyl)cyclohexanol: In these isomers, the hydroxyl and hydroxymethyl groups are attached to different carbon atoms of the cyclohexane ring. These isomers can also exhibit stereoisomerism (cis/trans).
- 1-Methyl-1,2-cyclohexanediol, 1-Methyl-1,3-cyclohexanediol, and 1-Methyl-1,4-cyclohexanediol: Here, the substituents are a methyl group and two hydroxyl groups.



Synthesis of 1-(Hydroxymethyl)cyclohexanol



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- 2. 1-(Hydroxymethyl)cyclohexan-1-ol | C₇H₁₄O₂ | CID 251259 - PubChem [pubchem.ncbi.nlm.nih.gov]
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